

An In-depth Technical Guide to Butyl Picolinate (CAS 5340-88-5)

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Compound of Interest

Compound Name: *butyl picolinate*

CAS No.: 5340-88-5

Cat. No.: B1294307

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This document provides a comprehensive technical overview of **Butyl Picolinate**, intended for researchers, scientists, and professionals in the field of drug development. It moves beyond a simple recitation of facts to explore the causality behind its synthesis, the logic of its analysis, and its potential applications in a modern research context.

Section 1: Molecular Profile and Physicochemical Properties

Butyl picolinate (CAS: 5340-88-5), systematically named butyl pyridine-2-carboxylate, is an organic chemical compound.^{[1][2]} It is the butyl ester of picolinic acid. Structurally, it consists of a pyridine ring substituted at the 2-position with a butyl ester group. This structure imparts specific chemical characteristics that are critical for its synthesis, analysis, and potential applications. The pyridine ring introduces a basic nitrogen atom, while the ester group provides a site for hydrolysis and influences the molecule's polarity and solubility.

The physicochemical properties of a molecule are paramount in drug discovery, influencing everything from solubility and membrane permeability to receptor binding.^[3] The introduction of

the butyl group significantly increases the lipophilicity of the parent picolinic acid, a change that can be quantified by the octanol-water partition coefficient (LogP).

Table 1: Physicochemical Properties of **Butyl Picolinate**

Property	Value	Source
CAS Number	5340-88-5	[1] [2]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1] [2]
Molecular Weight	179.22 g/mol	[1]
IUPAC Name	butyl pyridine-2-carboxylate	[1]
Boiling Point	141-142 °C	[2]
XLogP3 (Computed)	1.8	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	3	[1]
Canonical SMILES	<chem>CCCCOC(=O)C1=CC=CC=N1</chem>	[1]
InChIKey	HZUPDAXALKWCGX-UHFFFAOYSA-N	[1] [2]

Section 2: Synthesis and Purification Workflow

The synthesis of **butyl picolinate** is most commonly achieved via a Fischer-Speier esterification. This acid-catalyzed reaction between picolinic acid (a carboxylic acid) and n-butanol (an alcohol) is a cornerstone of organic synthesis.

Causality in Synthesis: The choice of an acid catalyst (typically sulfuric acid or p-toluenesulfonic acid) is critical. The catalyst protonates the carbonyl oxygen of picolinic acid, which dramatically increases the electrophilicity of the carbonyl carbon. This activation makes the carbon atom highly susceptible to nucleophilic attack by the lone pair of electrons on the oxygen atom of n-butanol. The reaction is reversible, so to drive it towards the product (ester),

it is common to either use an excess of one reactant (typically the less expensive alcohol) or to remove water as it is formed, in accordance with Le Châtelier's principle.

Experimental Protocol: Synthesis of Butyl Picolinate

- **Reactor Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus fitted with a reflux condenser, add picolinic acid (0.1 mol), n-butanol (0.3 mol), and a catalytic amount of concentrated sulfuric acid (approx. 0.5 mL).
- **Reaction:** Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting picolinic acid spot is no longer visible.
- **Workup:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with a saturated sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the excess n-butanol under reduced pressure using a rotary evaporator.

Purification Protocol: Fractional Distillation

The crude **butyl picolinate** is then purified by vacuum distillation to separate it from any high-boiling impurities or unreacted starting materials.

- **Setup:** Assemble a fractional distillation apparatus.
- **Distillation:** Heat the crude product under vacuum. Collect the fraction that distills at the known boiling point of **butyl picolinate** (141-142 °C at atmospheric pressure, adjust for vacuum).^[2]



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Caption: Workflow for the synthesis and purification of **Butyl Picolinate**.

Section 3: Structural Elucidation and Analytical Control

Confirming the identity and purity of a synthesized compound is a non-negotiable step in any research workflow. A multi-technique approach ensures the highest level of confidence.

Spectroscopic Characterization

Spectroscopy provides a detailed fingerprint of the molecule, allowing for unambiguous structure confirmation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to map the carbon-hydrogen framework of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the key functional groups present, most notably the ester carbonyl group.^[4]
- Mass Spectrometry (MS): MS provides the molecular weight of the compound and information about its fragmentation pattern, further confirming the structure.^[5]

Table 2: Expected Spectroscopic Data for **Butyl Picolinate**

Technique	Feature	Expected Chemical Shift / Wavenumber / m/z	Rationale
^1H NMR	Aromatic Protons	δ 7.5-8.7 ppm	Protons on the electron-deficient pyridine ring.
-O-CH ₂ -	δ ~4.4 ppm (triplet)	Methylene group adjacent to the ester oxygen.	
-CH ₂ -CH ₂ -CH ₂ -CH ₃	δ ~1.7 ppm (multiplet)	Methylene group beta to the ester oxygen.	
-CH ₂ -CH ₂ -CH ₂ -CH ₃	δ ~1.4 ppm (multiplet)	Methylene group gamma to the ester oxygen.	
-CH ₃	δ ~0.9 ppm (triplet)	Terminal methyl group of the butyl chain.	
^{13}C NMR	C=O	δ ~165 ppm	Ester carbonyl carbon.
Aromatic Carbons	δ 120-150 ppm	Carbons of the pyridine ring.	
-O-CH ₂ -	δ ~65 ppm	Carbon adjacent to the ester oxygen.	
Butyl Chain Carbons	δ 13-30 ppm	Remaining carbons of the butyl chain.	
IR	C=O Stretch	~1725 cm ⁻¹	Characteristic strong absorption for an ester carbonyl.
C-O Stretch	~1250-1300 cm ⁻¹	Ester C-O bond stretching.	
Aromatic C=C/C=N	~1580-1600 cm ⁻¹	Stretching vibrations within the pyridine ring.	

MS (EI)	Molecular Ion [M] ⁺	m/z = 179	Corresponds to the molecular weight of the compound.
Key Fragments	m/z = 123, 106, 78	Loss of the butoxy group, loss of butene, pyridine cation radical.	

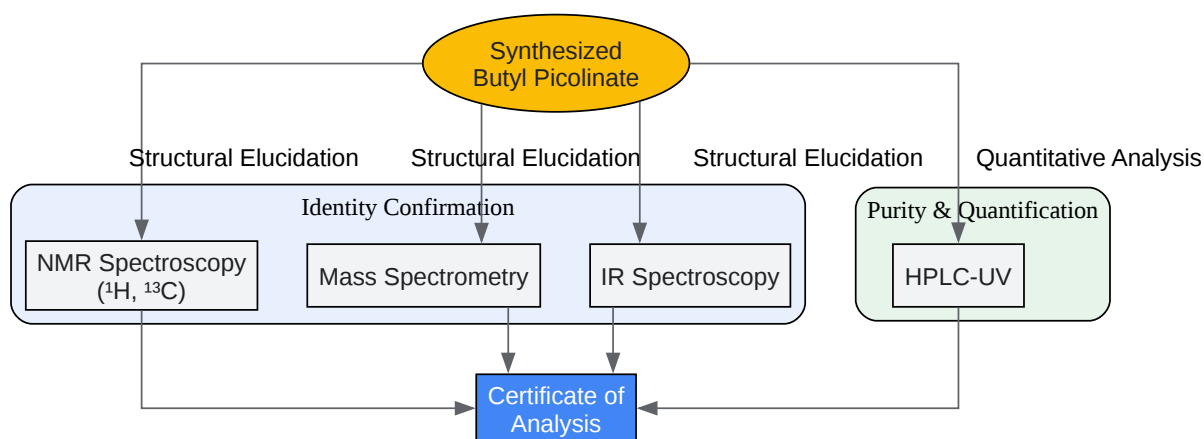
Quantitative Analysis: High-Performance Liquid Chromatography (HPLC)

While spectroscopy confirms identity, chromatography is essential for quantifying purity. A reversed-phase HPLC method is the standard for a molecule of this polarity.

Trustworthiness through Validation: A robust HPLC method must be validated for linearity, accuracy, and precision. This ensures that the measured purity is a true reflection of the sample's composition. Several methods exist for analyzing picolinate-containing compounds, which can be adapted for **butyl picolinate**.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Protocol: HPLC Purity Analysis

- System: HPLC with UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).[\[9\]](#)
- Mobile Phase: A gradient of Acetonitrile and water (with 0.1% formic acid or acetic acid to ensure sharp peak shape).[\[9\]](#)
- Flow Rate: 1.0 mL/min.
- Detection: UV at 265 nm (a wavelength where the pyridine ring strongly absorbs).
- Sample Preparation: Prepare a stock solution of **butyl picolinate** in acetonitrile at 1 mg/mL. Dilute to an appropriate working concentration (e.g., 50 µg/mL).
- Analysis: Inject the sample and integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.



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Caption: A comprehensive analytical workflow for quality control of **Butyl Picolinate**.

Section 4: Relevance in a Drug Discovery Context

While **butyl picolinate** is not an active pharmaceutical ingredient itself, its structural motifs are highly relevant to drug discovery and development.

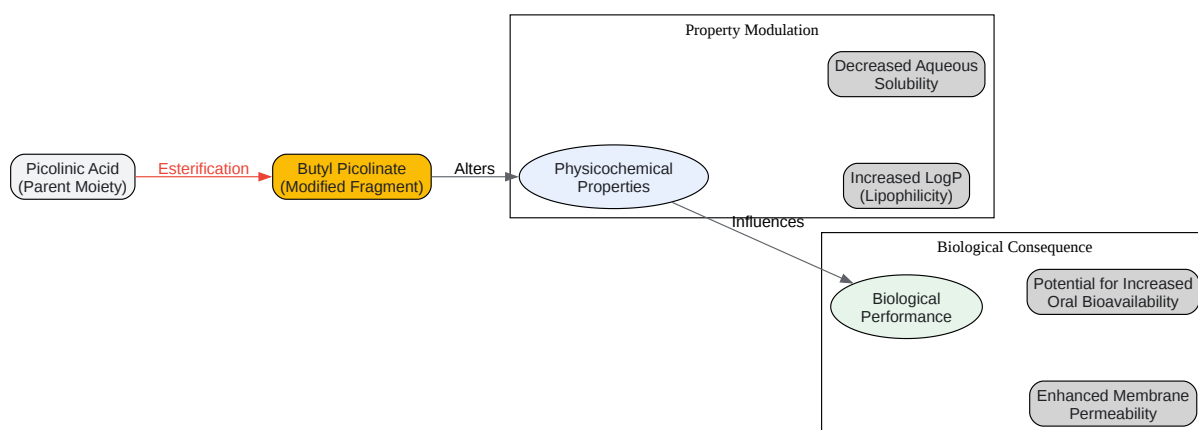
The Picolinate Moiety: A Privileged Chelator

Picolinic acid is a well-known bidentate chelating agent for various metal ions, including chromium, zinc, and iron.[10] This chelation ability is exploited in nutritional supplements like chromium(III) picolinate, which has been investigated for its role in glucose metabolism and insulin signaling.[11][12] The picolinate ligand is believed to facilitate the absorption and transport of the metal ion. In drug development, incorporating metal-binding pharmacophores can be a strategy for inhibiting metalloenzymes or modulating metal-dependent biological pathways.

Esterification as a Prodrug Strategy

The transformation of picolinic acid into **butyl picolinate** serves as a perfect case study for a common medicinal chemistry strategy: the use of esters as prodrugs to enhance lipophilicity.

- **Lipophilicity and Permeability:** Picolinic acid is relatively polar. By converting the carboxylic acid to a butyl ester, the molecule's lipophilicity is increased (as reflected in the positive XLogP3 value of 1.8).[1] This is a crucial modification for improving a drug's ability to cross biological membranes, such as the intestinal wall for oral absorption or the blood-brain barrier.
- **Fragment-Based Drug Discovery (FBDD):** In FBDD, small, low-complexity molecules ("fragments") are screened for weak binding to a biological target.[3] **Butyl picolinate** could be considered a fragment that probes for pockets that accommodate a pyridine ring and a lipophilic alkyl chain. If a hit is identified, the fragment can be optimized and grown into a more potent lead compound. The ester linkage provides a synthetically tractable handle for further modification.



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